

In-Depth Technical Guide: Chemical Properties and Stability of Glyphosate-d2-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glyphosate-d2-1

Cat. No.: B12395753

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glyphosate-d2-1, the deuterated analog of the widely used herbicide glyphosate, serves as a critical internal standard for the quantitative analysis of glyphosate residues in various matrices. [1] Its structural similarity to glyphosate, with the substitution of two hydrogen atoms with deuterium on the C2 carbon of the glycine moiety, makes it an ideal tracer for mass spectrometry-based analytical methods. Understanding the chemical properties and stability of **Glyphosate-d2-1** is paramount for ensuring the accuracy and reliability of analytical data in research, clinical, and environmental monitoring settings. This technical guide provides a comprehensive overview of the core chemical properties, stability profile, and degradation pathways of **Glyphosate-d2-1**, supported by detailed experimental protocols and visual representations of key processes.

Chemical and Physical Properties

Glyphosate-d2-1 is a solid substance with the formal name N-(phosphonomethyl)-glycine-2,2-d2. [1] Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	2734001-36-4	[1]
Molecular Formula	C ₃ H ₆ D ₂ NO ₅ P	[1]
Formula Weight	171.1 g/mol	[1]
Appearance	Solid	[1]
Purity	≥99% deuterated forms (d ₁ -d ₂)	[1]
Solubility	DMSO: Slightly soluble, PBS (pH 7.2): Slightly soluble	[1]
SMILES	OC(C([2H])([2H])NCP(O) (O)=O)=O	[1]
InChI	InChI=1S/C3H8NO5P/c5- 3(6)1-4-2-10(7,8)9/h4H,1-2H2, (H,5,6)(H2,7,8,9)/i1D2	[1]
InChIKey	XDDAORKBJWWYJS- DICFDUPASA-N	[1]

Stability Profile

The stability of **Glyphosate-d2-1** is a critical factor for its use as an analytical standard. While specific quantitative stability data for the deuterated form is limited, extensive information on the stability of glyphosate provides a strong basis for understanding its behavior. One supplier indicates a stability of ≥ 4 years for **Glyphosate-d2-1** when stored appropriately.[1]

Hydrolytic Stability

Glyphosate is stable to hydrolysis at pH 3, 6, and 9 at temperatures ranging from 5-35 °C.[2] It is also reported to be stable for 5 days at pH 4, 5, and 9 at 50 °C.[2] Given the chemical similarity, **Glyphosate-d2-1** is expected to exhibit comparable hydrolytic stability. The carbon-deuterium bond is generally stronger than the carbon-hydrogen bond, which could potentially lead to a slight increase in stability, a phenomenon known as the kinetic isotope effect.[3][4]

Photostability

Glyphosate does not undergo photochemical degradation and is stable in air.[2] Therefore, significant degradation of **Glyphosate-d2-1** under normal light conditions is not anticipated. However, for rigorous stability assessment, photostability studies are recommended.

Thermal Stability

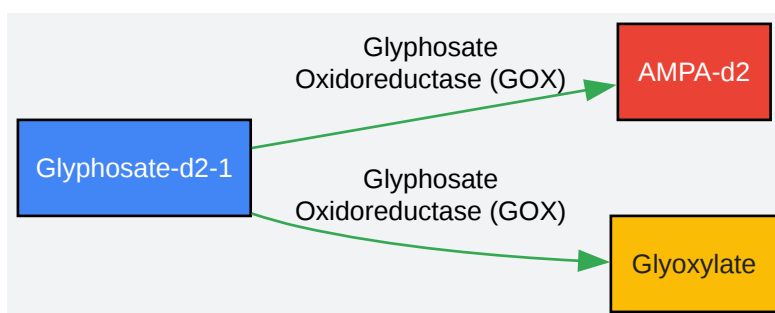
Thermal decomposition of glyphosate has been observed to begin at temperatures above 198 °C.[5] The decomposition process occurs in multiple stages.[6] A study on the thermal decomposition kinetics of glyphosate predicted a half-life of 0.1 milliseconds at 1000 K.[7] Similar thermal stability is expected for **Glyphosate-d2-1**.

Degradation Pathways

The primary routes of glyphosate degradation are microbial metabolism in soil and water, and certain chemical oxidation processes. These pathways are expected to be identical for **Glyphosate-d2-1**, although the rates of degradation may differ due to the kinetic isotope effect. [3][4] The two main degradation pathways are the AMPA pathway and the Sarcosine pathway.

AMPA Pathway

The most common degradation pathway for glyphosate involves the cleavage of the C-N bond by the enzyme glyphosate oxidoreductase (GOX), leading to the formation of aminomethylphosphonic acid (AMPA) and glyoxylate. AMPA is a major metabolite of glyphosate and is often monitored alongside the parent compound in environmental and food residue analysis.

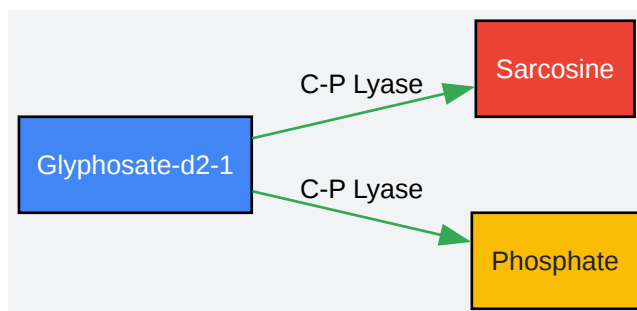


[Click to download full resolution via product page](#)

Figure 1: AMPA degradation pathway of **Glyphosate-d2-1**.

Sarcosine Pathway

An alternative degradation pathway involves the cleavage of the C-P bond by the enzyme C-P lyase. This reaction yields sarcosine and phosphate. Sarcosine can be further metabolized by the cell.



[Click to download full resolution via product page](#)

Figure 2: Sarcosine degradation pathway of **Glyphosate-d2-1**.

Experimental Protocols

To ensure the integrity of analytical results, it is crucial to verify the stability of **Glyphosate-d2-1** under the specific conditions of its intended use. The following are detailed methodologies for key experiments.

Forced Degradation Study Protocol

Objective: To evaluate the stability of **Glyphosate-d2-1** under various stress conditions and to identify potential degradation products.

Materials:

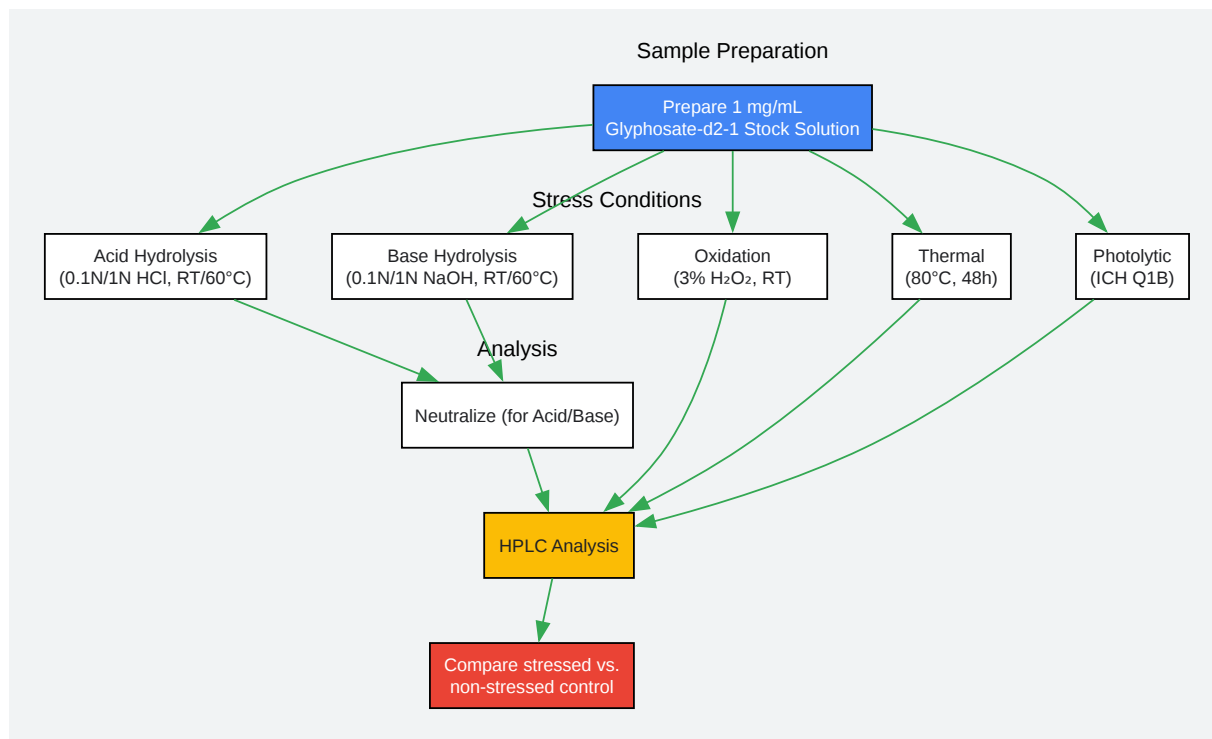
- **Glyphosate-d2-1** analytical standard
- Hydrochloric acid (HCl), 0.1 N and 1 N
- Sodium hydroxide (NaOH), 0.1 N and 1 N

- Hydrogen peroxide (H₂O₂), 3%
- Methanol, HPLC grade
- Water, HPLC grade
- pH meter
- HPLC system with a suitable detector (e.g., UV or MS)
- Photostability chamber
- Oven

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **Glyphosate-d2-1** in a suitable solvent (e.g., water or methanol) at a concentration of 1 mg/mL.
- Acid Hydrolysis:
 - To 1 mL of the stock solution, add 1 mL of 0.1 N HCl.
 - Keep the solution at room temperature for 24 hours.
 - If no degradation is observed, repeat the experiment with 1 N HCl and/or heat at 60 °C for 8 hours.
 - Neutralize the solution with an appropriate amount of NaOH before analysis.
- Base Hydrolysis:
 - To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH.
 - Keep the solution at room temperature for 24 hours.
 - If no degradation is observed, repeat the experiment with 1 N NaOH and/or heat at 60 °C for 8 hours.

- Neutralize the solution with an appropriate amount of HCl before analysis.
- Oxidative Degradation:
 - To 1 mL of the stock solution, add 1 mL of 3% H₂O₂.
 - Keep the solution at room temperature for 24 hours, protected from light.
 - Analyze the solution.
- Thermal Degradation:
 - Transfer 1 mL of the stock solution to a vial and keep it in an oven at 80 °C for 48 hours.
 - Also, expose the solid **Glyphosate-d2-1** powder to the same conditions.
 - Allow the samples to cool to room temperature before analysis.
- Photolytic Degradation:
 - Expose 1 mL of the stock solution and a thin layer of the solid powder to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter in a photostability chamber.
 - A control sample should be wrapped in aluminum foil to protect it from light.
 - Analyze both the exposed and control samples.
- Analysis: Analyze all stressed samples, along with a non-stressed control sample, by a validated stability-indicating HPLC method (see section 5.2).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fenix.tecnico.ulisboa.pt [fenix.tecnico.ulisboa.pt]
- 2. ema.europa.eu [ema.europa.eu]
- 3. chem.libretexts.org [chem.libretexts.org]

- 4. Kinetic isotope effect - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Thermal decomposition kinetics of glyphosate (GP) and its metabolite aminomethylphosphonic acid (AMPA) - Environmental Science: Processes & Impacts (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: Chemical Properties and Stability of Glyphosate-d2-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395753#glyphosate-d2-1-chemical-properties-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com